

# Application Notes and Protocols: Use of Tridecane-2-thiol in Asymmetric Catalysis

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## Compound of Interest

Compound Name: Tridecane-2-thiol

CAS No.: 62155-03-7

Cat. No.: B14544143

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A thorough review of scientific literature and patent databases reveals no documented applications of **Tridecane-2-thiol** as a catalyst or ligand in asymmetric catalysis. While the field of asymmetric catalysis extensively utilizes chiral sulfur-containing molecules, **Tridecane-2-thiol** has not been reported in this context. This lack of data prevents the creation of specific application notes, experimental protocols, and quantitative data summaries as requested.

For researchers interested in the broader application of chiral sulfur compounds in asymmetric synthesis, this document provides a brief overview of the roles that various chiral thiols and their derivatives play, based on existing literature.

## General Overview: Chiral Sulfur Compounds in Asymmetric Catalysis

Chiral organosulfur compounds are a significant class of ligands and organocatalysts in asymmetric synthesis. The sulfur atom, with its unique electronic and steric properties, can effectively influence the stereochemical outcome of a wide range of chemical transformations. These compounds can be broadly categorized into several classes, each with distinct modes of action.

## Chiral Thioethers

Chiral thioethers are utilized as ligands for transition metals in a variety of asymmetric reactions. The sulfur atom in a thioether can coordinate to a metal center, and when incorporated into a chiral backbone, it can create a chiral environment that directs the stereoselectivity of the reaction. These ligands have been successfully applied in:

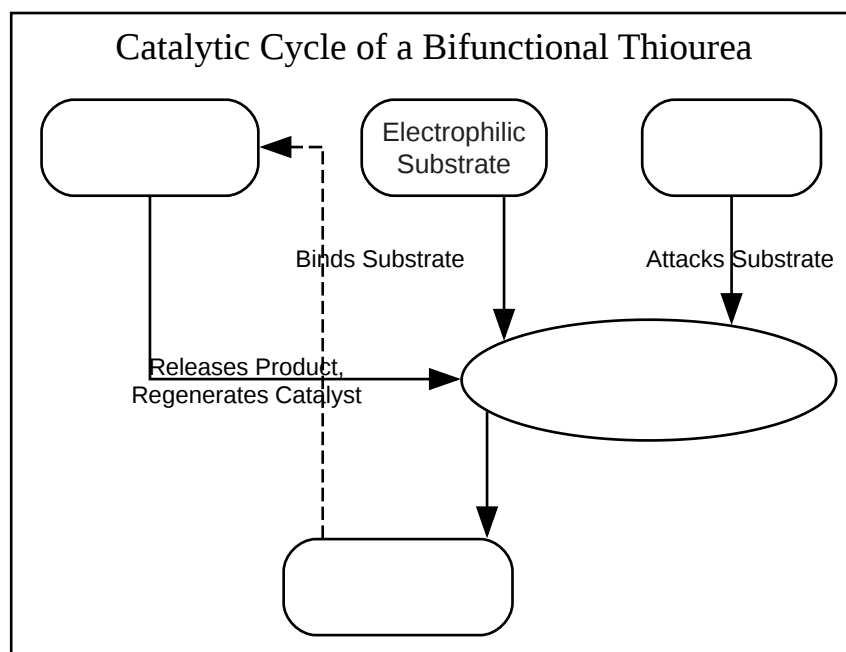
- Palladium-catalyzed asymmetric allylic alkylation: Chiral thioether ligands can effectively control the enantioselectivity of this important carbon-carbon bond-forming reaction.
- Asymmetric hydrogenation and hydrosilylation: Metal complexes of chiral thioethers have been used to catalyze the enantioselective reduction of ketones and olefins.

## Chiral Thioureas

Chiral thioureas have emerged as powerful hydrogen-bond-donating organocatalysts. The two N-H protons of the thiourea moiety can form strong hydrogen bonds with a substrate, activating it towards nucleophilic attack and controlling the facial selectivity. Bifunctional thiourea catalysts, which also contain a basic group (e.g., a tertiary amine), are particularly effective. They have been widely used in:

- Michael additions
- Mannich reactions
- Friedel-Crafts alkylations
- Diels-Alder reactions

The general mechanism for a thiourea-catalyzed reaction is depicted below.



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Figure 1. A generalized catalytic cycle for a bifunctional thiourea organocatalyst.

## Chiral Sulfoxides and Related Compounds

Compounds with a stereogenic sulfur atom, such as chiral sulfoxides and sulfoximines, have also found application as ligands in asymmetric catalysis. The chirality at the sulfur center, combined with the other chiral elements in the molecule, can lead to high levels of stereochemical control.

## Synthesis of Chiral Thiols

The direct asymmetric synthesis of free thiols is a challenging area of research. Recent advances have described organocatalytic methods for the enantioselective synthesis of protected  $\beta$ -hydroxythiols from meso-epoxides.<sup>[1]</sup> These methods typically involve a cascade reaction catalyzed by a chiral phosphoric acid.<sup>[1]</sup> The synthesis of specific long-chain chiral thiols like **Tridecane-2-thiol** for catalytic purposes is not described in the literature. A patent from 1964 mentions **tridecane-2-thiol** in the context of preparing gold mercaptides for decorative purposes, but does not detail its synthesis or use in catalysis.<sup>[2]</sup>

## Conclusion

While the specific compound of interest, **Tridecane-2-thiol**, does not have any reported applications in asymmetric catalysis, the broader class of chiral sulfur compounds represents a rich and diverse area of research. Scientists and drug development professionals interested in this field are encouraged to explore the extensive literature on chiral thioethers, thioureas, and sulfoxides as powerful tools for enantioselective synthesis.

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## References

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- 2. US3163665A - Gold secondary mercaptides - Google Patents [[patents.google.com](https://patents.google.com)]
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